

# Application Notes and Protocols for Iron(II) Chloride Dihydrate Solutions

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## Compound of Interest

Compound Name: *Iron(II) chloride dihydrate*

CAS No.: 1639-77-2

Cat. No.: B1181177

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the preparation and handling of **Iron(II) chloride dihydrate** solutions for research and development applications. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and safety of experimental outcomes.

## Compound Properties

**Iron(II) chloride dihydrate** ( $\text{FeCl}_2 \cdot 2\text{H}_2\text{O}$ ) is a pale green, crystalline solid.[1] It is a valuable source of ferrous iron ( $\text{Fe}^{2+}$ ) in a variety of chemical and biological applications. A summary of its key quantitative properties is presented in Table 1.

Table 1: Properties of **Iron(II) Chloride Dihydrate**

Property	Value
Molecular Formula	FeCl <sub>2</sub> ·2H <sub>2</sub> O
Molecular Weight	162.78 g/mol [2][3]
Appearance	Pale green to greenish solid[1][4][5]
Density	2.39 g/cm <sup>3</sup> [1][4][5][6]
Melting Point	120 °C (decomposes)[1][3][4][5][6]
Solubility in Water	Highly soluble[4][5]

## Safety Precautions

**Iron(II) chloride dihydrate** and its solutions can be hazardous. Always consult the Safety Data Sheet (SDS) before use.[7][8][9][10][11]

- Handling: Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7][8][11] Avoid inhalation of dust.[7][11]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[6][10][12] The compound is hygroscopic and air-sensitive.[7][10][12]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[8][9][10] If swallowed, rinse mouth with water and seek medical attention.[8][10]

## Experimental Protocol: Preparation of a 1 M Iron(II) Chloride Dihydrate Stock Solution

This protocol details the preparation of a 1 M aqueous stock solution. A key challenge in preparing and storing Iron(II) chloride solutions is the rapid oxidation of Fe<sup>2+</sup> to Fe<sup>3+</sup> by atmospheric oxygen, which can be visually observed as a color change from pale green to brownish-yellow.[13][14] This protocol is designed to minimize this oxidation.

Materials:

- **Iron(II) chloride dihydrate** ( $\text{FeCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Deoxygenated, deionized water (e.g., boiled and cooled under an inert gas stream, or purged with nitrogen or argon for at least 30 minutes)
- Concentrated hydrochloric acid (HCl)
- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula and weighing boat
- Graduated cylinder
- Inert gas source (e.g., nitrogen or argon) with tubing

Procedure:

- Calculate the required mass of **Iron(II) chloride dihydrate**. For a 1 M solution, you will need 162.78 g per liter. Adjust the mass based on your desired final volume.
- Prepare the deoxygenated solvent. To a volumetric flask of the desired final volume, add approximately 80% of the final volume of deoxygenated, deionized water.
- Acidify the solvent. To inhibit the hydrolysis and subsequent oxidation of  $\text{Fe}^{2+}$ , add a small amount of concentrated hydrochloric acid to the water to bring the pH to approximately 2-3. A typical starting point is 1-2 mL of concentrated HCl per liter of solution.
- Weigh the **Iron(II) chloride dihydrate**. In a weighing boat, accurately weigh the calculated mass of  $\text{FeCl}_2 \cdot 2\text{H}_2\text{O}$ . Perform this step relatively quickly to minimize exposure to air.
- Dissolve the salt. While gently stirring the acidified, deoxygenated water with a magnetic stirrer, slowly add the weighed **Iron(II) chloride dihydrate** to the volumetric flask.
- Maintain an inert atmosphere. Throughout the dissolution process, it is recommended to gently blanket the surface of the solution with an inert gas like nitrogen or argon to minimize contact with oxygen.

- Bring to final volume. Once the salt is completely dissolved, carefully add deoxygenated, deionized water to the volumetric flask until the meniscus reaches the calibration mark.
- Mix thoroughly. Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage. Store the solution in a tightly sealed container, preferably with an inert gas headspace, in a cool, dark place. For long-term storage, refrigeration is recommended. Due to the inherent instability, it is best to prepare fresh solutions for critical applications.[13]

## Visualization of Experimental Workflow and Chemical Principles

### Solution Preparation Workflow

The following diagram outlines the key steps in the preparation of a stable **Iron(II) chloride dihydrate** solution.

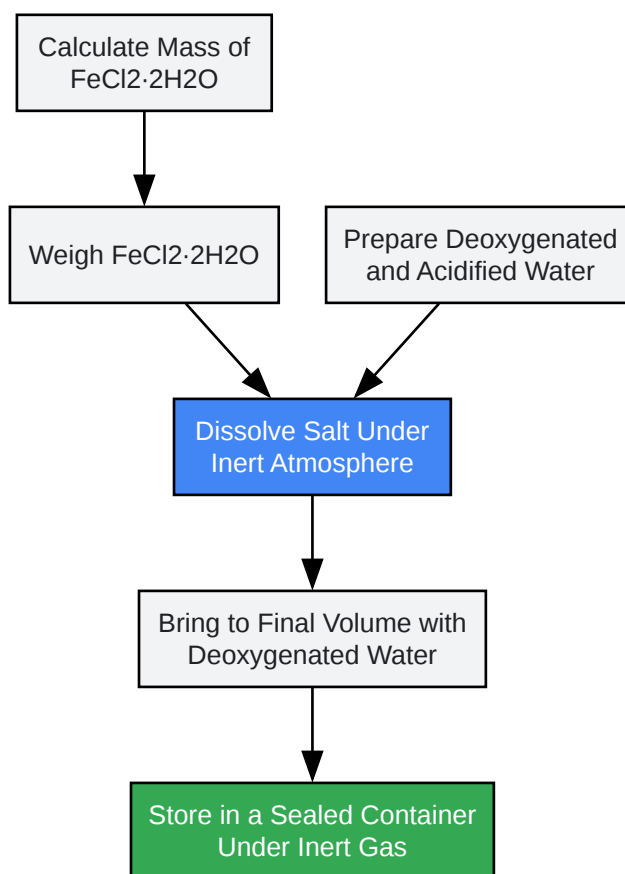


Figure 1: Workflow for Preparing Iron(II) Chloride Dihydrate Solution

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Caption: Workflow for Preparing **Iron(II) Chloride Dihydrate** Solution

## Iron Chloride Redox Chemistry

The stability of Iron(II) chloride solutions is governed by the equilibrium between the ferrous ( $\text{Fe}^{2+}$ ) and ferric ( $\text{Fe}^{3+}$ ) states. The following diagram illustrates this relationship and the factors that promote oxidation.

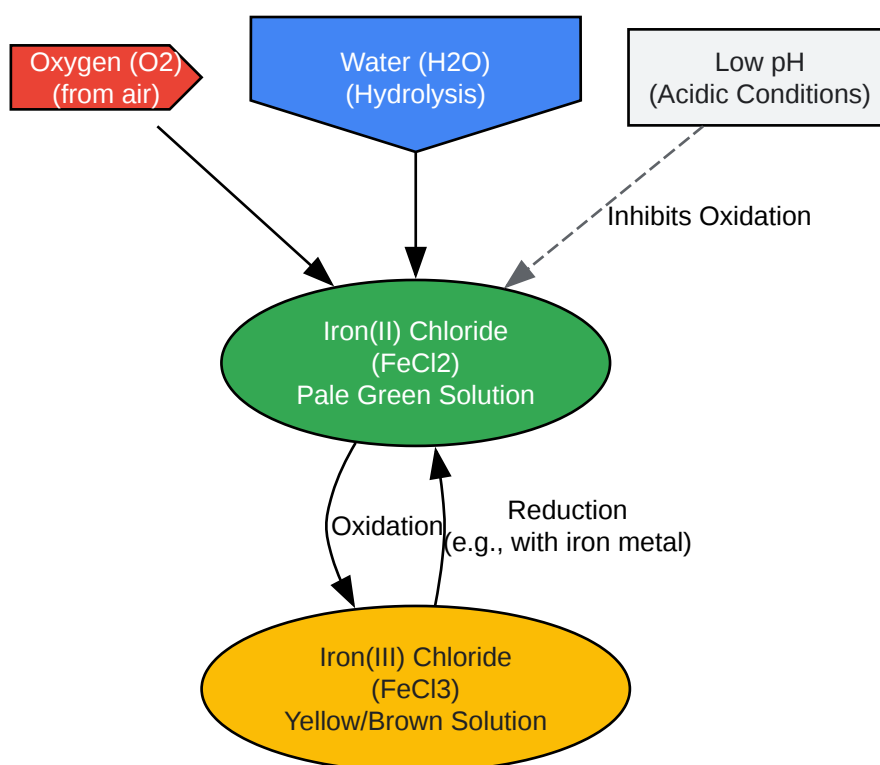


Figure 2: Oxidation-Reduction of Iron Chloride

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Caption: Oxidation-Reduction of Iron Chloride

## Applications in Research and Drug Development

Iron(II) chloride solutions are utilized in various scientific disciplines:

- Synthesis of Iron Complexes: It serves as a precursor for the synthesis of various iron-containing compounds and coordination complexes.[1][5][15]
- Reducing Agent: In organic synthesis, ferrous chloride can act as a reducing agent.[15][16]
- Wastewater Treatment: It is used as a flocculating agent, particularly for the removal of chromate.[5][15]
- Precursor for Magnetic Nanoparticles: Iron(II) chloride is a common starting material for the synthesis of iron oxide nanoparticles, which have applications in drug delivery and medical imaging.[1]
- Pharmaceutical Preparations: It is used in some pharmaceutical formulations as a source of iron.[15][16]

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